

# Nortriptyline reference standard validation pharmacopoeial methods

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Nortriptyline Hydrochloride

CAS No.: 894-71-3

Cat. No.: S537532

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## Overview of Recent Analytical Methods for Nortriptyline

Method Category	Specific Technique	Key Application / Focus	Reference
Liquid Chromatography	High-Performance Liquid Chromatography (HPLC) with UV detection	Simultaneous determination of Nortriptyline and Fluphenazine in pharmaceutical dosage forms [1].	
Liquid Chromatography-Mass Spectrometry	LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry)	Determination of genotoxic nitrosamine impurities (NDSRIs) in Nortriptyline drug products [2].	
Kinetic Spectrophotometry	Oxidation-based methods using potassium permanganate	Determination of Nortriptyline in commercial dosage forms; employs fixed-time and initial rate methods [3].	
Spectrophotometry	UV Spectrophotometry	Quantification of Nortriptyline in a transdermal microemulsion formulation [4].	

## Detailed Experimental Protocols

For a more in-depth look, here are the experimental details for two of the prominent methods identified.

### HPLC Method for Simultaneous Assay [1]

This method is designed for the analysis of **Nortriptyline hydrochloride** alongside another active ingredient, Fluphenazine hydrochloride.

- **Chromatographic Conditions:**
  - **Column:** Hypersil Gold C8 (250 mm × 4.6 mm, 5 μm)
  - **Mobile Phase:** Methanol and 0.1 M Formic acid (67:33, v/v)
  - **Flow Rate:** 1.1 mL/min
  - **Detection Wavelength:** 251 nm
  - **Column Temperature:** 25 °C
  - **Injection Volume:** 10 μL
- **Sample Preparation:** Tablets are powdered, dissolved in methanol, sonicated, filtered, and then diluted to the desired concentration with the internal standard (Fluvastatin sodium).
- **Validation Data:** The method was validated and showed linearity over a range of 5.0–1350.0 μg/mL for Nortriptyline, with a correlation coefficient ( $r^2$ ) greater than 0.999.

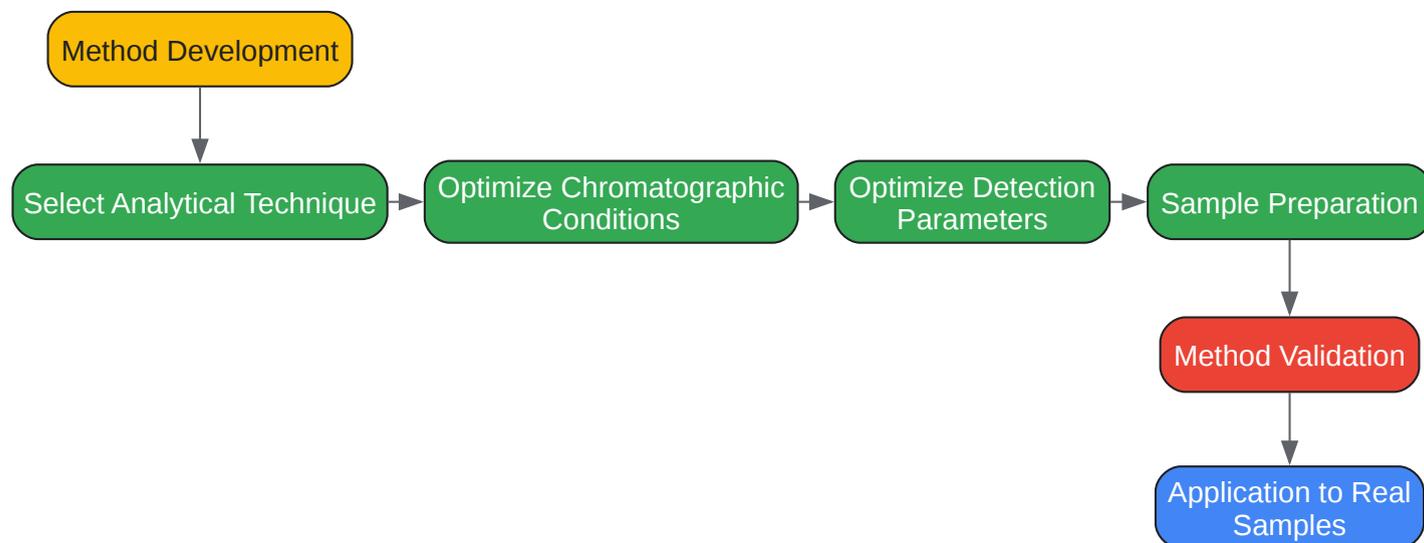
### LC-MS/MS Method for Impurity Profiling [2]

This recent (2025) method is developed for the highly sensitive detection of a specific genotoxic impurity, *N*-nitroso-nortriptyline (NNORT).

- **Chromatographic Conditions:**
  - **Column:** Phenyl-hexyl column (demonstrated superior separation over a general C18 column).
  - **Mass Spectrometry:** Multiple Reaction Monitoring (MRM) mode.
  - **Ionization:** Positive electrospray ionization (ESI+).
  - **MRM Transition for NNORT:**  $m/z$  293.2 → 233.0
- **Method Validation:**
  - **Linearity:** Excellent, with  $r^2 = 0.998$ .
  - **Limit of Quantitation (LOQ):** 20 ng/g for NNORT.
  - **Accuracy:** Recoveries between 96.6–99.4%.
  - **Precision:** Relative Standard Deviation (RSD) below 3.9%.

## Experimental Workflow Diagram

The following diagram outlines a generalized logical workflow for developing and validating an analytical method, which integrates the key steps from the methodologies discussed above.



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## References

1. Simultaneous determination of nortriptyline hydrochloride and ... [pmc.ncbi.nlm.nih.gov]
2. Determination of Nitrosamine Drug Substance-Related ... [mdpi.com]
3. Kinetic Modelling for the Assay of Nortriptyline Hydrochloride ... [pmc.ncbi.nlm.nih.gov]
4. Comparison of UV spectrophotometric and LC methods for ... [sciencedirect.com]

To cite this document: Smolecule. [Nortriptyline reference standard validation pharmacopoeial methods]. Smolecule, [2026]. [Online PDF]. Available at:  
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